

Application Notes and Protocols for BMS-986104 Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: BMS-986104 hydrochloride

Cat. No.: B606282

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Introduction

BMS-986104 is a selective, partial agonist of the sphingosine-1-phosphate receptor 1 (S1P1). [1] It is a prodrug that, upon administration, is phosphorylated to its active metabolite, which then modulates S1P1. This modulation leads to the sequestration of lymphocytes in lymph nodes, thereby preventing their infiltration into sites of inflammation. This mechanism of action makes BMS-986104 a compound of interest for the research of autoimmune diseases.[1] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **BMS-986104 hydrochloride** stock solutions for research purposes.

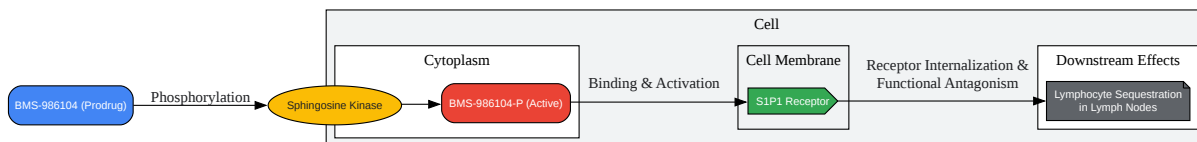
Physicochemical and Pharmacological Properties

A clear understanding of the physicochemical and pharmacological properties of **BMS-986104 hydrochloride** is essential for its effective use in experimental settings.

Property	Value	Reference
Chemical Name	1-amino-3-((6R)-6-hexyl-5,6,7,8-tetrahydro-2-naphthalenyl)-cyclopentanemethanol hydrochloride	
Molecular Formula	C ₂₂ H ₃₆ ClNO	[1]
Molecular Weight	365.98 g/mol	[1]
CAS Number	1622180-39-5	[1]
Mechanism of Action	Selective S1P1 receptor partial agonist	[1]
Target Pathway	GPCR/G Protein	[1]
Form	Solid powder	
Storage of Solid	-20°C for up to 2 years	

Signaling Pathway of BMS-986104

BMS-986104 is a prodrug that is converted to its active phosphate form by sphingosine kinases. The active form then binds to the S1P1 receptor, a G protein-coupled receptor (GPCR). This binding activates intracellular signaling pathways, leading to the downregulation of S1P1 receptor expression on lymphocytes. Consequently, lymphocytes are retained within the lymph nodes and their circulation in the bloodstream is reduced.



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Caption: Signaling pathway of BMS-986104.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-986104 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

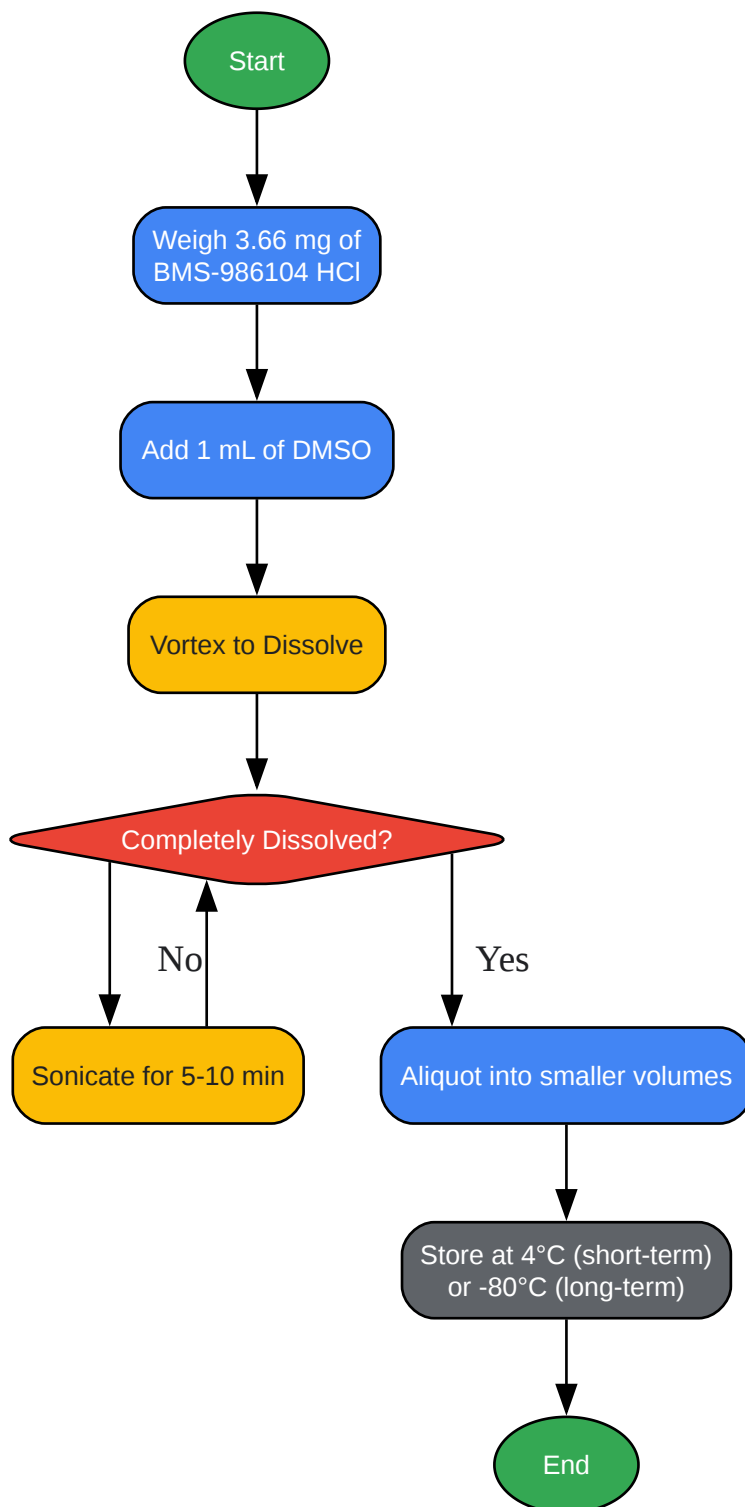
- **BMS-986104 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Allow the vial of **BMS-986104 hydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Work in a chemical fume hood or a well-ventilated area.
- Weighing the Compound:

- Carefully weigh out 3.66 mg of **BMS-986104 hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Calculation:
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Molecular Weight (MW) = 365.98 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x MW x V = 0.010 mol/L x 365.98 g/mol x 0.001 L = 0.0036598 g = 3.66 mg
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed compound.
 - Cap the tube tightly.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes at room temperature.
- Storage:
 - Once fully dissolved, the 10 mM stock solution should be aliquoted into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.
 - For short-term storage, the stock solution can be kept at 4°C for up to two weeks.
 - For long-term storage, store the aliquots at -80°C for up to six months.

Experimental Workflow:



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Caption: Workflow for **BMS-986104 hydrochloride** stock solution preparation.

Safety Precautions

Standard laboratory safety practices should be followed when handling **BMS-986104 hydrochloride** and DMSO. This includes the use of appropriate personal protective equipment (PPE) such as a lab coat, safety glasses, and chemical-resistant gloves. All handling of the powdered compound and the concentrated stock solution should be performed in a chemical fume hood to avoid inhalation of dust or vapors. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for complete safety information.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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